

Essential Safety and Operational Guide for Handling Tetradecylamine

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Compound of Interest

Compound Name: Tetradecylamine

Cat. No.: B048621

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling hazardous chemicals like **Tetradecylamine**. This guide provides immediate, essential safety and logistical information, including detailed operational and disposal plans to foster a safe and compliant laboratory environment.

Chemical and Physical Properties

A summary of the key quantitative data for **Tetradecylamine** is provided below for easy reference.

Property	Value	Source
Molecular Formula	C ₁₄ H ₃₁ N	[1]
CAS Number	2016-42-4	[2]
Flash Point	110 °C (230 °F) - closed cup	[3]
Boiling Point	162 °C at 15 mmHg	[3]
Melting Point	38-40 °C	[3]
Specific Gravity	0.800 @ 25°C (water=1)	[4]

Hazard Identification and Personal Protective Equipment (PPE)

Tetradecylamine is classified as a hazardous substance that can cause severe skin burns and eye damage.^[2] It may also cause sensitization by skin contact and is very toxic to aquatic life.^[4] Adherence to proper PPE protocols is mandatory to minimize exposure risks.

PPE Category	Recommended Equipment	Rationale and Best Practices
Eye and Face Protection	Chemical goggles and a full-face shield.	Protects against splashes and dust. Contact lenses should not be worn as they can absorb and concentrate irritants. ^[4]
Skin Protection	Chemical protective gloves (e.g., PVC or nitrile), lab coat, and safety footwear (e.g., rubber boots).	Prevents skin contact, which can cause burns and sensitization. Ensure trousers or overalls are worn outside of boots to prevent spills from entering. ^[4] ^[5]
Respiratory Protection	NIOSH-approved dust respirator (e.g., N95).	Use in well-ventilated areas. If exposure levels are unknown or high, a full-face pressure-demand SCBA is recommended. ^[3] ^[4]

Safe Handling and Storage Protocol

Handling:

- Ventilation: Always handle **Tetradecylamine** in a well-ventilated area or within a chemical fume hood.^[1]
- Avoid Contact: Prevent all personal contact, including inhalation of dust or vapors.^[4] Do not allow clothing wet with the material to remain in contact with the skin.^[4]

- Hygiene: Do not eat, drink, or smoke when handling. Wash hands thoroughly with soap and water after handling.[4] Launder work clothes separately.[4]
- Equipment: Use non-sparking tools and prevent fire caused by electrostatic discharge.[1]

Storage:

- Conditions: Store in original, tightly sealed containers in a cool, dry, and well-ventilated area. [1][4]
- Incompatibilities: Store away from incompatible materials such as acids, acid anhydrides, acid chlorides, and oxidizing agents.[2][4] Do not store near foodstuff containers.[4]
- Container Integrity: Protect containers from physical damage and check regularly for leaks. [4]

Emergency Procedures

Immediate and appropriate responses to accidental exposure are critical.

Exposure Route	First Aid Measures
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[2] Seek immediate medical attention.[2] Removal of contact lenses should only be done by skilled personnel.[4]
Skin Contact	Immediately flush the body and clothes with large amounts of water, using a safety shower if available.[4] Quickly remove all contaminated clothing and footwear.[4] Wash skin with running water.[4] Seek immediate medical attention.[5]
Inhalation	Move the victim to fresh air and keep them warm and rested.[4][5] If breathing is difficult, administer oxygen.[5] If not breathing, give artificial respiration, but avoid mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[1] Seek immediate medical attention.[5]
Ingestion	Rinse mouth with water.[1] Do NOT induce vomiting.[5][6] Never give anything by mouth to an unconscious person.[1] Seek immediate medical attention.[5]

Spill and Disposal Plan

Spill Cleanup:

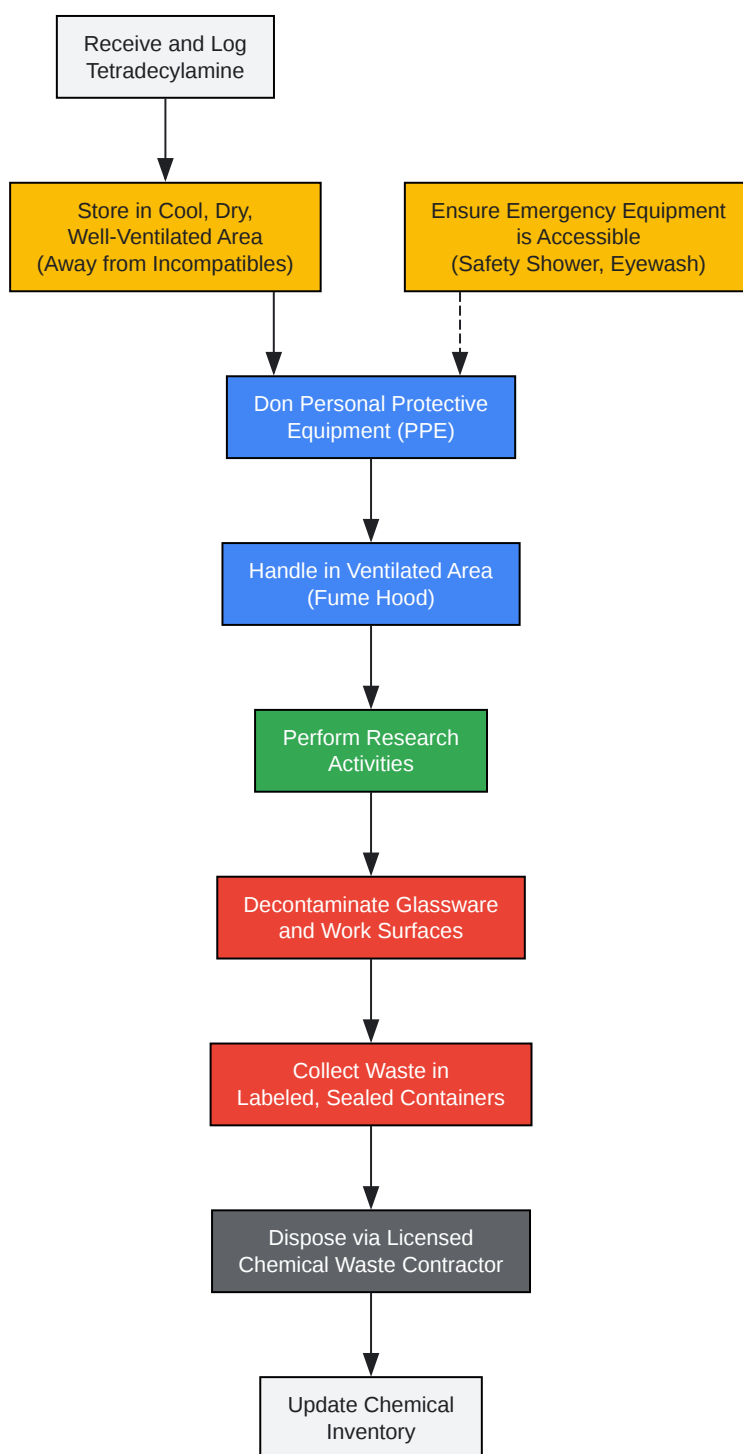
- Evacuate: Clear the area of all personnel and move upwind.[4]
- Alert: Notify emergency responders, providing the location and nature of the hazard.[4]
- Containment: Wear full body protective clothing with breathing apparatus.[4] Prevent the spill from entering drains or watercourses.[4] Contain and absorb the spill with inert material such as sand, earth, or vermiculite.[4]

- Cleanup: Collect the absorbed material using non-sparking tools and place it into labeled containers for disposal.[\[1\]](#)[\[4\]](#)
- Decontamination: Wash the spill area and prevent runoff from entering drains.[\[4\]](#)

Waste Disposal:

- Regulations: All waste must be handled in accordance with local, state, and federal regulations.[\[4\]](#)
- Method: The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[1\]](#) Do not discharge into sewers or waterways.[\[1\]](#)[\[4\]](#)
- Containers: Puncture containers to prevent re-use before disposal at an authorized landfill.
[\[4\]](#) Contaminated packaging can be triple-rinsed and offered for recycling or reconditioning.
[\[1\]](#)

Workflow for Safe Handling of Tetradecylamine



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Caption: Workflow for the safe handling of **Tetradecylamine** from receipt to disposal.

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